

Applications of Carglumic Acid-d5 in Metabolic Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carglumic Acid-d5

Cat. No.: B15143680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the applications of **Carglumic Acid-d5** in metabolic research. It is intended for researchers, scientists, and drug development professionals who are interested in utilizing stable isotope-labeled compounds for quantitative analysis and metabolic studies.

Introduction to Carglumic Acid and its Deuterated Analog

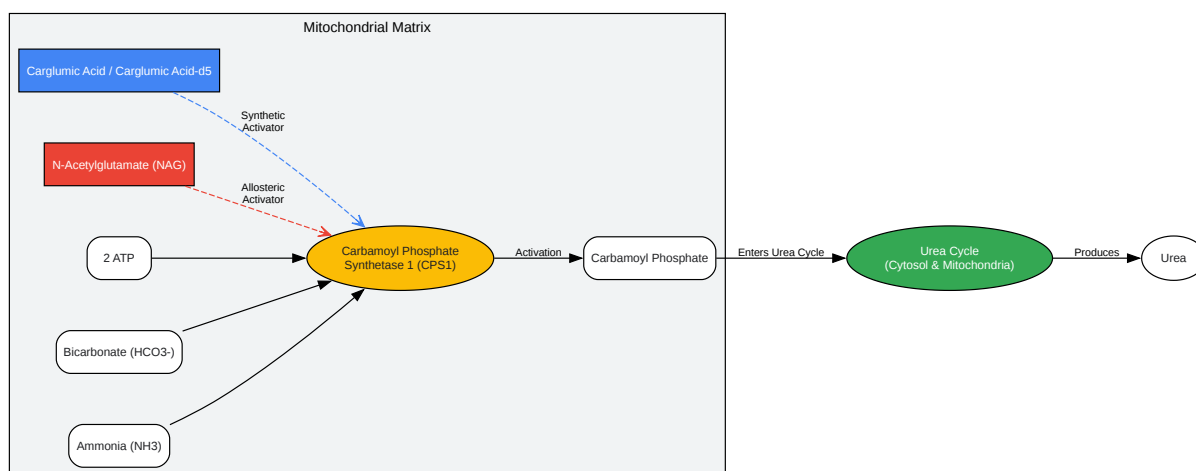
Carglumic acid is a synthetic structural analog of N-acetylglutamate (NAG).^{[1][2][3][4]} NAG is an essential allosteric activator of carbamoyl phosphate synthetase 1 (CPS1), the first and rate-limiting enzyme of the urea cycle.^{[1][2][3]} The urea cycle is a critical metabolic pathway that converts toxic ammonia into urea for excretion.^[3] In certain metabolic disorders, such as N-acetylglutamate synthase (NAGS) deficiency, the production of NAG is impaired, leading to hyperammonemia.^{[1][2][3][5]} Carglumic acid effectively replaces the function of NAG, restoring the activity of the urea cycle and reducing ammonia levels.^{[1][2][3][5][6]} It is approved for the treatment of acute and chronic hyperammonemia due to NAGS deficiency and is also used in cases of hyperammonemia associated with organic acidemias like propionic acidemia (PA) and methylmalonic acidemia (MMA).^{[2][5][7][8]}

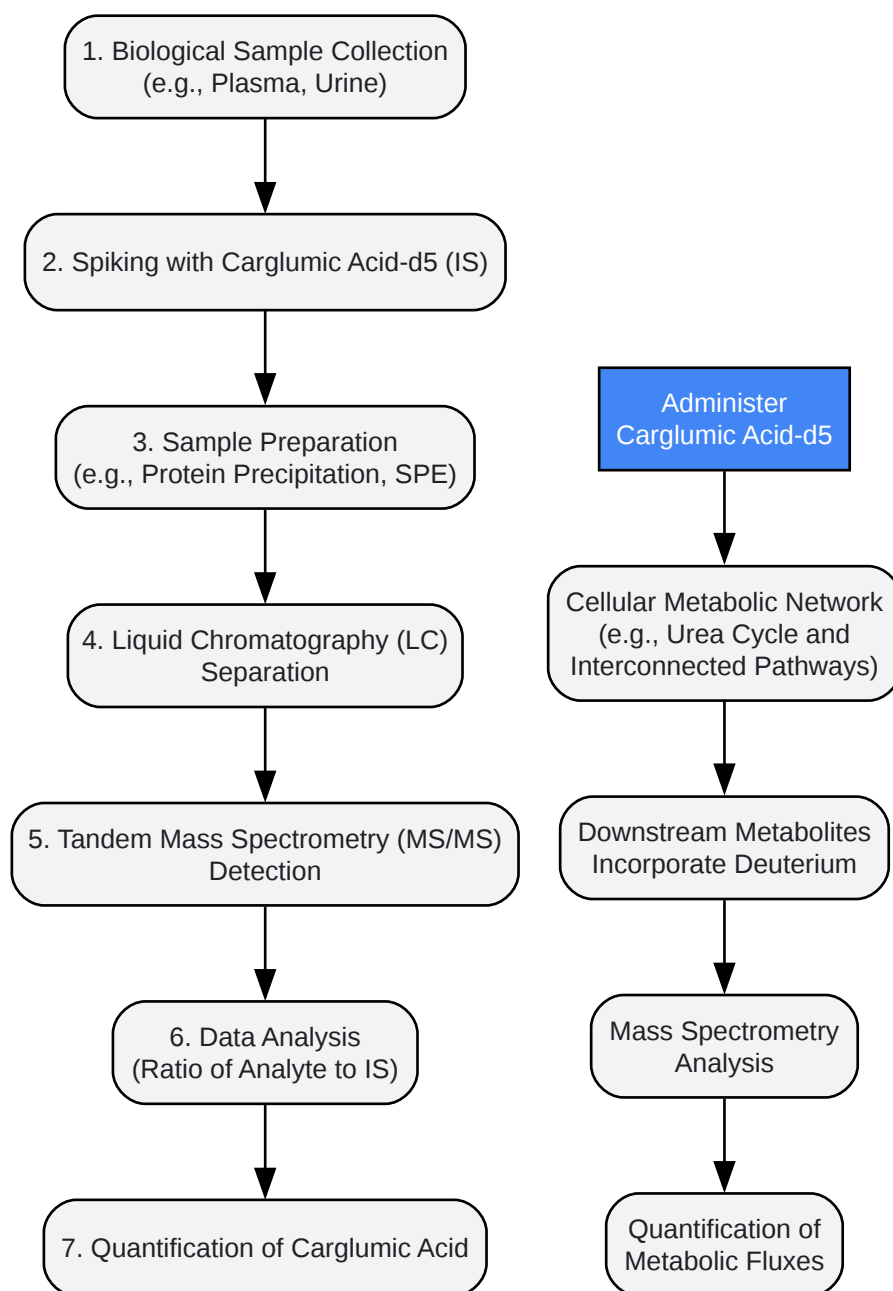
Carglumic Acid-d5 is a stable isotope-labeled version of carglumic acid where five hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in

metabolic research, primarily as an internal standard for quantitative analysis by mass spectrometry.[9][10][11][12]

Mechanism of Action of Carglumic Acid

Carglumic acid mimics the action of N-acetylglutamate in the mitochondria of liver cells. It binds to and allosterically activates carbamoyl phosphate synthetase 1 (CPS1), thereby initiating the urea cycle and promoting the conversion of ammonia to urea.





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References

- 1. Measurement of metabolic fluxes using stable isotope tracers in whole animals and human patients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. carbaglu.com [carbaglu.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Challenges in optimizing sample preparation and LC-MS/MS conditions for the analysis of carglumic acid, an N-acetyl glutamate derivative in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. carglumicacid.com [carglumicacid.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. CARBAGLU® (carglumic acid) | Clinical Data & Considerations | Treatment of Hyperammonemia [carbaglu.com]
- 9. texilajournal.com [texilajournal.com]
- 10. cerilliant.com [cerilliant.com]
- 11. Internal standard in LC-MS/MS - Chromatography Forum [chromforum.org]
- 12. LC-MS-MS experiences with internal standards | Semantic Scholar [semanticscholar.org]
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